

Application Notes and Protocols for Mapenterol Hydrochloride in In Vitro Assays

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Compound of Interest

Compound Name: Mapenterol hydrochloride

Cat. No.: B195739

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Introduction

Mapenterol hydrochloride is a β 2-adrenoceptor agonist, a class of compounds pivotal in pharmacological research and drug development, particularly for respiratory and metabolic conditions. Accurate and reproducible in vitro assays are fundamental to understanding its mechanism of action, potency, and potential therapeutic applications. A critical first step in any in vitro experiment is the proper dissolution of the compound to ensure consistent and reliable results. This document provides a detailed protocol for the dissolution of **Mapenterol hydrochloride** for use in a variety of in vitro assays, including cell-based studies.

Chemical Properties of Mapenterol Hydrochloride

A summary of the key chemical properties of **Mapenterol hydrochloride** is presented in the table below. Understanding these properties, especially solubility, is crucial for preparing appropriate stock solutions.

Property	Value
Chemical Name	4-amino-3-chloro- α -[[[(1,1-dimethylpropyl)amino]methyl]-5-(trifluoromethyl)-benzenemethanol, monohydrochloride
Molecular Formula	C ₁₄ H ₂₀ ClF ₃ N ₂ O · HCl
Molecular Weight	361.23 g/mol
Appearance	Solid
Solubility	DMSO: Slightly soluble Water: Slightly soluble Methanol: Sparingly soluble

Experimental Protocols

Recommended Protocol for Dissolving Mapenterol Hydrochloride

This protocol is designed to prepare a stock solution of **Mapenterol hydrochloride** that can be readily diluted to working concentrations for various in vitro assays.

Materials:

- **Mapenterol hydrochloride** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile phosphate-buffered saline (PBS), pH 7.2-7.4
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure for Preparing a 10 mM Stock Solution in DMSO:

- **Weighing:** Accurately weigh the desired amount of **Mapenterol hydrochloride** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.361 mg of **Mapenterol hydrochloride** (Molecular Weight = 361.23 g/mol).
- **Dissolution in DMSO:** Add the appropriate volume of cell culture grade DMSO to the weighed powder. For a 10 mM stock solution, add 100 μ L of DMSO for every 0.361 mg of powder.
- **Mixing:** Vortex the solution thoroughly for at least 1-2 minutes to ensure complete dissolution. Visually inspect the solution to confirm that no particulate matter is present. Gentle warming in a 37°C water bath for a few minutes may aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

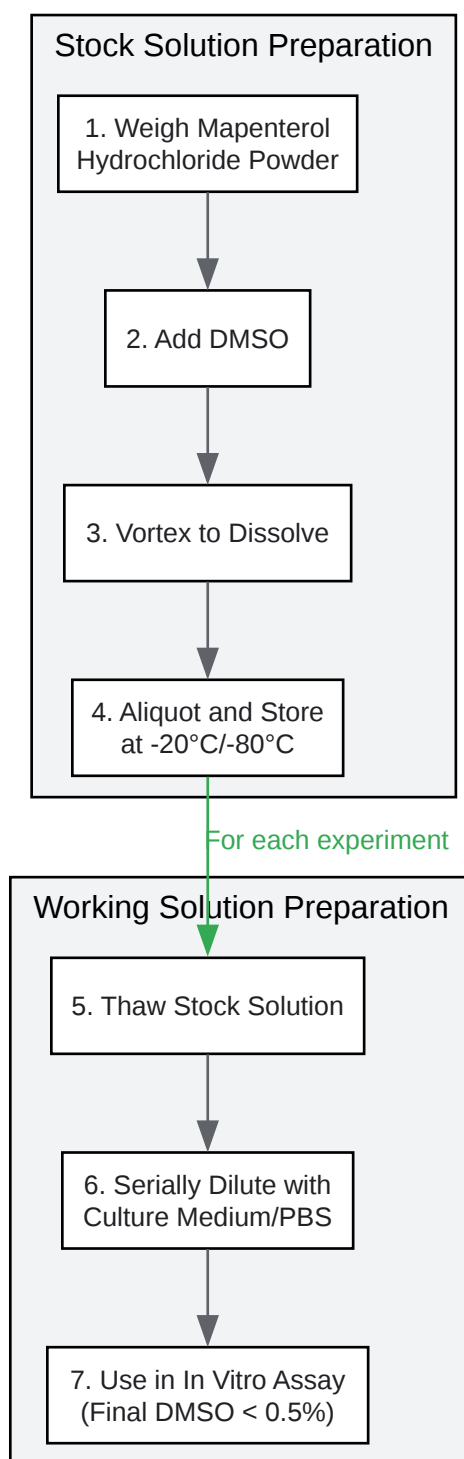
Procedure for Preparing Working Solutions:

- **Thawing:** Thaw a single aliquot of the 10 mM **Mapenterol hydrochloride** stock solution at room temperature.
- **Dilution:** Serially dilute the stock solution with sterile PBS or the appropriate cell culture medium to achieve the desired final working concentration for your assay.
- **DMSO Concentration:**Crucially, ensure that the final concentration of DMSO in the cell culture medium does not exceed 0.5% (v/v), as higher concentrations can be toxic to cells. For most applications, a final DMSO concentration of 0.1% or lower is recommended.
- **Use:** Use the freshly prepared working solution immediately for your in vitro experiments.

Visualizations

Experimental Workflow for Dissolving Mapenterol Hydrochloride

The following diagram illustrates the step-by-step process for preparing **Mapenterol hydrochloride** solutions for in vitro assays.

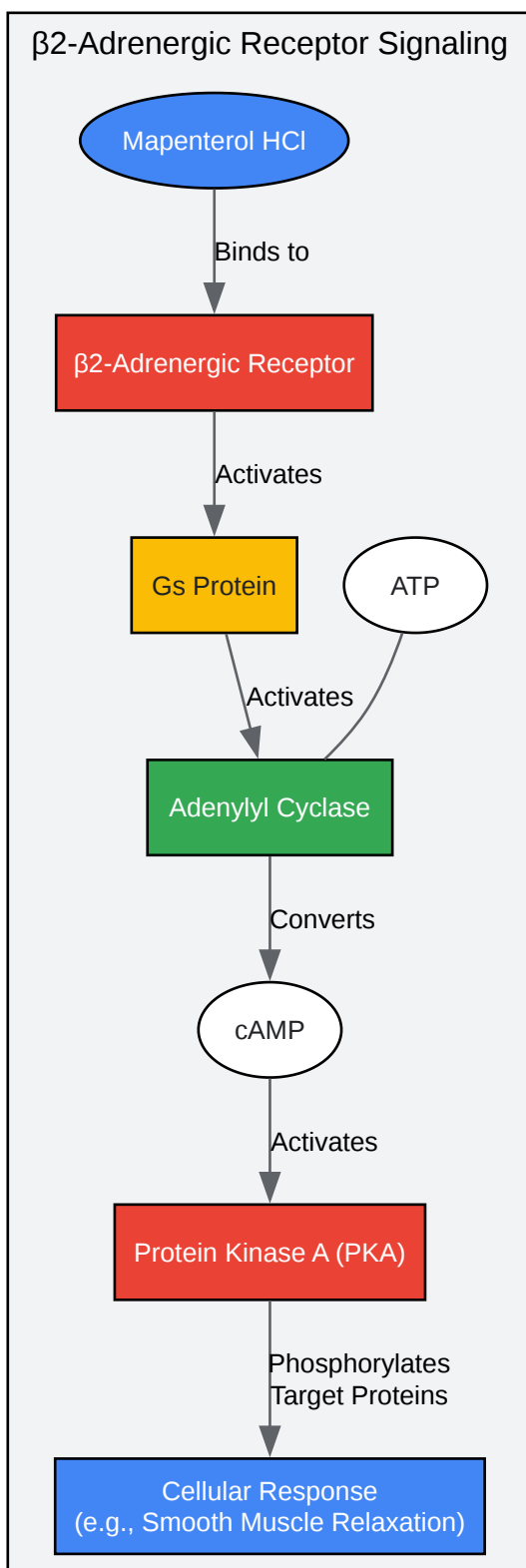


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Workflow for **Mapenterol Hydrochloride** Solution Preparation.

β2-Adrenergic Receptor Signaling Pathway

Mapenterol hydrochloride acts as an agonist for the β 2-adrenergic receptor, a G-protein coupled receptor. The canonical signaling pathway initiated by the activation of this receptor is depicted below.



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Canonical β 2-Adrenergic Receptor Signaling Pathway.

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